

# 1-Cyclohexyl-2-buten-1-ol: A Technical Safety and Hazard Guide

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## Compound of Interest

Compound Name: **1-Cyclohexyl-2-buten-1-ol**

Cat. No.: **B1144606**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and hazard information for **1-Cyclohexyl-2-buten-1-ol**. The following sections detail its hazardous properties, safe handling procedures, and emergency response protocols to ensure the safety of laboratory and drug development personnel.

## Chemical Identification and Physical Properties

This section outlines the basic chemical and physical characteristics of **1-Cyclohexyl-2-buten-1-ol**.

Identifier	Value
Chemical Name	1-Cyclohexyl-2-buten-1-ol
CAS Number	18736-82-8[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O[1][2]
Molecular Weight	154.25 g/mol [1]

Property	Value
Appearance	Colorless to light yellow clear liquid
Purity	≥95%
Storage Temperature	4°C

## Hazard Identification and Classification

**1-Cyclohexyl-2-buten-1-ol** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

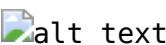
## GHS Classification

The following table summarizes the GHS hazard classification for **1-Cyclohexyl-2-buten-1-ol**.

Hazard Class	Category
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3

## GHS Label Elements

The GHS label elements, including pictograms, signal word, hazard statements, and precautionary statements, are crucial for communicating the hazards of **1-Cyclohexyl-2-buten-1-ol**.

Pictogram	Signal Word
	Warning

**Hazard Statements:**

- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

**Precautionary Statements:**

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay. <a href="#">[5]</a>
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. <a href="#">[5]</a>
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[5]</a>
P312		Call a POISON CENTER or doctor/physician if you feel unwell.
P332 + P313		If skin irritation occurs: Get medical advice/attention. <a href="#">[5]</a>
P337 + P313		If eye irritation persists: Get medical advice/attention. <a href="#">[5]</a>
P362 + P364		Take off contaminated clothing and wash it before reuse.

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

As of the date of this guide, specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **1-Cyclohexyl-2-buten-1-ol** are not available in the public domain. The primary toxicological concerns are its irritant effects on the skin, eyes, and respiratory system.

## Experimental Protocols

While specific experimental safety studies for **1-Cyclohexyl-2-buten-1-ol** are not publicly available, the following sections describe the standard OECD guidelines that would be used to assess its potential toxicity.

### Acute Dermal Toxicity (Based on OECD Guideline 402)

This test is designed to determine the potential for a substance to cause adverse effects when applied to the skin.[\[6\]](#)[\[7\]](#)

**Principle:** A single dose of the test substance is applied to the shaved skin of experimental animals, typically rats or rabbits.[\[7\]](#)[\[8\]](#) The application site is covered with a porous gauze dressing for a 24-hour exposure period.[\[8\]](#)[\[9\]](#)

**Methodology:**

- **Animal Selection:** Healthy, young adult animals of a single sex are used for the initial test.[\[6\]](#)
- **Dose Administration:** A limit test at a dose of 2000 mg/kg body weight is typically performed first. If toxicity is observed, a full study with multiple dose groups is conducted.[\[7\]](#) The test

substance is applied uniformly over an area of at least 10% of the body surface.[8]

- Observation Period: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[7] Body weight is recorded weekly.[7]
- Endpoint: The primary endpoint is mortality. The LD50 is calculated if sufficient data are generated. A gross necropsy is performed on all animals at the end of the study.[7]

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This guideline provides a procedure for assessing the potential of a substance to cause eye irritation or corrosion.[10][11]

Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal, usually an albino rabbit.[10][12] The untreated eye serves as a control. [10][11]

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.[10]
- Dose Administration: A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac.[13] The eyelids are held together for about one second.[13]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[10][12] Ocular lesions of the cornea, iris, and conjunctiva are scored.[11][13]
- Endpoint: The test assesses the severity and reversibility of eye irritation. If a corrosive effect is observed in the first animal, no further testing is performed.[10][13]

## Acute Inhalation Toxicity (Based on OECD Guideline 403)

This test evaluates the potential health hazards from short-term exposure to an airborne substance.[14][15]

Principle: The test can be conducted using either a traditional LC50 protocol or a Concentration x Time (C x t) protocol.[14][15][16] Animals are exposed to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period.[15][17]

Methodology:

- Animal Selection: The preferred species is the rat.[16]
- Exposure: In the traditional LC50 method, groups of animals are exposed to at least three concentrations for a fixed duration, typically 4 hours.[15][17]
- Observation Period: Animals are observed for at least 14 days for signs of toxicity and mortality.[15] Body weight is measured periodically.[17]
- Endpoint: The primary endpoint is the LC50, the concentration estimated to be lethal to 50% of the test animals.[17] A full necropsy is performed on all animals.[15]

## First-Aid Measures

Immediate and appropriate first aid is critical in case of exposure to **1-Cyclohexyl-2-buten-1-ol**.

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Keep the affected person warm and at rest. Get medical attention as soon as possible.[18]
Skin Contact	Immediately flush the contaminated skin with water for at least 15 minutes.[19] Remove contaminated clothing and shoes.[5] If irritation persists after washing, get medical attention.[18]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids.[18] [19] Get medical attention immediately.[18]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

While specific fire-fighting data for **1-Cyclohexyl-2-buten-1-ol** is limited, the following general procedures for flammable liquids should be followed.

Aspect	Recommendation
Suitable Extinguishing Media	Use dry chemical, carbon dioxide (CO2), water spray, or alcohol-resistant foam.[20]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.
Specific Hazards	Vapors may form explosive mixtures with air.
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[20]

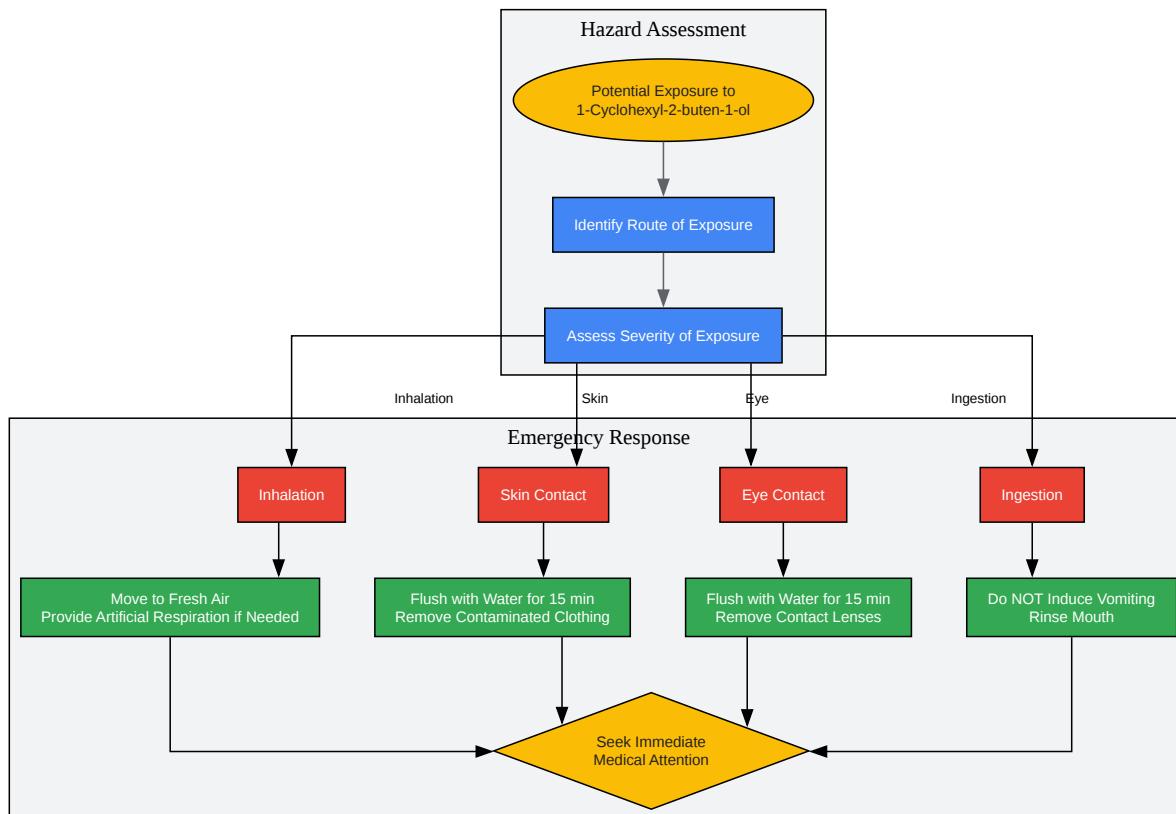
## Handling and Storage

Proper handling and storage are essential to minimize the risk of exposure and accidents.

Aspect	Recommendation
Handling	Use only in a well-ventilated area. <a href="#">[21]</a> Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. <a href="#">[5]</a> Avoid contact with skin and eyes. <a href="#">[22]</a> Keep away from heat, sparks, and open flames.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. <a href="#">[22]</a> Store away from incompatible materials such as strong oxidizing agents. <a href="#">[21]</a>

## Logical Workflow for Hazard Response

The following diagram illustrates a logical workflow for responding to a potential hazard involving **1-Cyclohexyl-2-buten-1-ol**.

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